

BAY-876 purchase research chemical

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Compound Focus: Bay-876

CAS No.: 1799753-84-6

Cat. No.: S520545

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Core Compound Profile

The table below summarizes the key technical data for the GLUT1 inhibitor **BAY-876**.

Property	Description
IUPAC Name	N4-[1-[(4-Cyanophenyl)methyl]-5-methyl-3-(trifluoromethyl)-1H-pyrazol-4-yl]-7-fluoro-2,4-quinolinedicarboxamide [1]
Molecular Weight	496.42 g/mol [1] [2] [3]
CAS Number	1799753-84-6 [1] [4] [5]
Solubility	Soluble in DMSO (e.g., 100 mM) [1] [2] [5]
Storage	-20°C (stable for years as supplied; DMSO solutions stable for months at -20°C) [5] [3]
Biological Activity	Potent, selective, orally active, and cell-permeable GLUT1 inhibitor [1] [4]

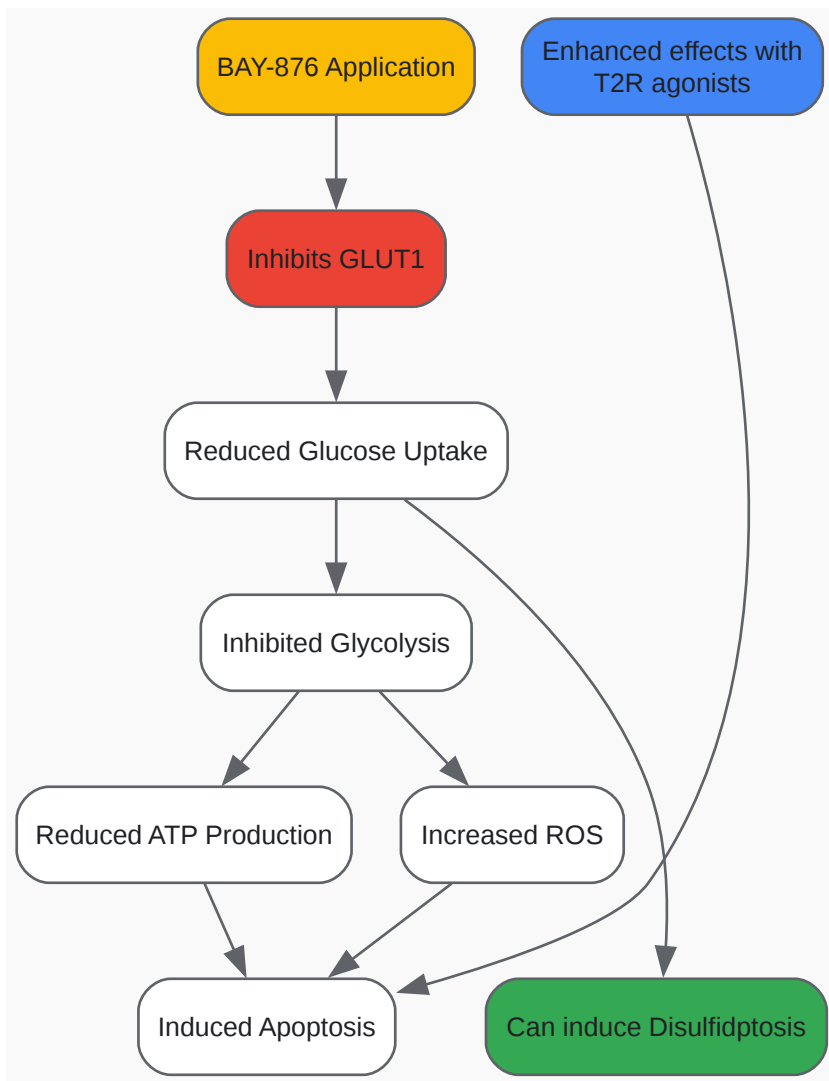
Mechanism of Action & Selectivity

BAY-876 is a highly selective, competitive inhibitor that targets the first step in glycolysis: the transport of glucose into the cell.

- **Primary Target & Potency:** **BAY-876** potently inhibits **Glucose Transporter 1 (GLUT1)**, which is frequently overexpressed in many cancers to fuel their high glycolytic rate (the Warburg effect). Its reported IC50 value for GLUT1 is **2 nM** [1] [4] [2].
- **Selectivity Profile:** It demonstrates excellent selectivity for GLUT1 over other closely related transporters, making it a superior chemical probe. The following table compares its potency against different GLUT isoforms [1] [4]:

GLUT Isoform	IC50 Value	Selectivity vs. GLUT1
GLUT1 (SLC2A1)	2 nM	-
GLUT4 (SLC2A4)	0.29 μ M	> 130-fold
GLUT3 (SLC2A3)	1.67 μ M	> 800-fold
GLUT2 (SLC2A2)	10.08 μ M	> 5000-fold

The diagram below illustrates the core mechanism of action of **BAY-876** and its downstream cellular consequences in a cancer cell.



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Experimental Evidence & Protocols

Recent studies have elucidated the anti-cancer effects of **BAY-876** across various cancer types, providing robust experimental protocols.

Colorectal Cancer (CRC) Models (2025)

A 2025 study investigated the effects of **BAY-876** on five human CRC cell lines (HCT116, DLD1, COLO205, LoVo, and Caco-2) and in a mouse xenograft model [6].

- **In Vitro Protocol:**
 - **Cell Lines:** HCT116, DLD1, COLO205, LoVo, Caco-2.
 - **Viability Assay:** Cells were seeded in 96-well plates and treated with a range of **BAY-876** concentrations. After 24 hours, cell viability was measured using an **MTS assay** [6].
 - **Proliferation Assay:** For growth curves, cells were cultured in 6-well plates and treated with **BAY-876** for three days, after which they were counted with an automated cell counter [6].
- **Key Findings:**
 - **BAY-876** treatment **inhibited cell proliferation** across multiple CRC lines.
 - It induced a metabolic shift, enhancing mitochondrial respiration. This led to **increased reactive oxygen species (ROS)** and elevated **apoptosis** rates [6].
- **In Vivo Protocol:**
 - A mouse xenograft model was established using HCT116 cells.
 - **BAY-876** was dissolved in carboxymethylcellulose (CMC) for in vivo administration.
 - The study reported clear **tumor-inhibitory effects** in the treated groups [6].

Head and Neck Squamous Cell Carcinoma (HNSCC) Models (2024)

A 2024 study explored **BAY-876** as a single agent and in combination therapy for HNSCC [7].

- **Glucose Uptake Assay:**
 - **Method:** Used a fluorescent glucose biosensor (**FLII12Pglu-700u,δ6**) for real-time live-cell imaging.
 - **Procedure:** HNSCC cells were treated with **BAY-876** (10 nM to 100 μM). The biosensor confirmed that **BAY-876 significantly blocked glucose uptake** after the addition of 25 mM glucose to the media [7].
- **Combination Therapy:**
 - **Strategy:** Co-treatment of **BAY-876** with bitter taste receptor (**T2R**) agonists.
 - **Result:** The combination of low-concentration **BAY-876** and T2R agonists showed **enhanced apoptotic effects**, suggesting a promising synergistic strategy to overcome tumor resistance [7].

Novel Delivery System for Immunotherapy (2025)

A 2025 study designed an advanced delivery system to improve the targeting and efficacy of **BAY-876** [8].

- **Experimental Approach:**

- **Vehicle:** Loaded **BAY-876** into extracellular vesicles derived from cancer-associated fibroblasts (**CAF-derived EVs**, or **cEVs**).
- **Targeting:** These cEVs specifically deliver **BAY-876** to GLUT1-high CAFs and tumor cells.
- **Key Outcome:** The **cEV-BAY-876** complex successfully reversed the immunosuppressive tumor microenvironment, decreased tissue stiffness, and enhanced the infiltration of cancer-fighting CD8+ T cells. When combined with an anti-PD-L1 antibody, it exerted **strong synergistic anti-cancer effects** [8].

Purchasing Information for Research

BAY-876 is sold for research use only. The following suppliers are reputable sources, but you must contact them directly for current pricing and availability.

Supplier	Catalog Number Example	Notes
Tocris Bioscience [1]	6199	Provides detailed solubility data, references, and technical resources.
MedChemExpress (MCE) [4]	HY-100017	Offers various package sizes (e.g., 5 mg, 10 mg, 25 mg).
Selleck Chemicals [2]	S8372	Lists in vivo formulation guides (e.g., in CMC-Na or corn oil).
Cayman Chemical [9]	19961	A well-established supplier of biochemicals.
Focus Biomolecules [5]	10-4708	Summarizes key application areas and references.

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References

1. BAY 876 | Glucose Transporters [tocris.com]
2. BAY-876 | GLUT inhibitor | Mechanism | Concentration [selleckchem.com]
3. BAY-876 - MedChem Express [bioscience.co.uk]
4. BAY-876 | GLUT1 Inhibitor [medchemexpress.com]
5. BAY-876 | GLUT1 inhibitor [focusbiomolecules.com]
6. GLUT1 inhibition by BAY-876 induces metabolic changes and ... [pmc.ncbi.nlm.nih.gov]
7. GLUT1 inhibitor BAY-876 induces apoptosis and enhances ... [nature.com]
8. Cancer-associated fibroblast-derived extracellular vesicles ... [sciencedirect.com]
9. BAY-876 (CAS Number: 1799753-84-6) [caymanchem.com]

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